

GC-MS analysis of 2-(Perfluorodecyl)ethanol

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Compound Focus: 2-(Perfluorodecyl)ethanol

CAS No.: 865-86-1

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Analytical Method 1: Fast LPGC-MS Analysis

This method is designed for rapid and efficient analysis, significantly reducing run time and helium consumption compared to conventional GC-MS [1].

- **Sample Preparation:** Prepare standard solutions in methanol. For this method, a working concentration of 2 µg/mL was used, stored in polypropylene vials [1].
- **Instrument Configuration:** The analysis utilizes an Agilent 7890B GC system coupled with a 5977A MSD, equipped with a specific LPGC column kit [1].

The table below summarizes the key parameters for both conventional and faster LPGC methods:

Parameter	Conventional GC-MS	LPGC-MS
Column	Rtx-200ms, 30 m x 0.25 mm ID, 0.25 µm [1]	LPGC Rtx-200 column kit (10 m analytical + 5 m restrictor) [1]
Carrier Gas	Helium, 1.2 mL/min [1]	Helium, 0.9 mL/min [1]
Oven Temp. Program	35 °C (hold 1 min) to 280 °C at 15 °C/min (hold 5 min) [1]	35 °C (hold 0.5 min) to 280 °C at 35 °C/min (hold 5 min) [1]
Injection	1 µL, split (split ratio 5:1) [1]	1 µL, pulsed split (30 psi until 0.15 min) [1]

Parameter	Conventional GC-MS	LPGC-MS
Injection Liner	Topaz precision inlet liner, 4.0 mm x 6.3 x 78.5 [1]	Same as conventional [1]
Injection Temp.	280 °C [1]	280 °C [1]
MS Detection	SIM mode, 131 m/z, start at 2.5 min [1]	SIM mode, 131 m/z, start at 1.5 min [1]
Transfer Line Temp.	280 °C [1]	280 °C [1]
Ion Source Temp.	250 °C [1]	250 °C [1]
Retention Time (10:2 FTOH)	6.65 minutes [1]	3.53 minutes [1]

Analytical Method 2: Trace Analysis via TD-GC-MS/MS

This method is tailored for measuring trace levels of 10:2 FTOH emitted from consumer products into indoor air, using Thermal Desorption for sample introduction [2] [3].

- **Chemicals & Standards:** 10:2 FTOH (97.0%) can be sourced from Apollo Scientific or as a certified solution from Wellington Laboratories. A deuterated internal standard (e.g., 10:2 FTOH [M+4]) is recommended for quantification [2] [3].
- **Air Sampling:** Vapor-phase analytes are collected onto sorbent tubes (e.g., SilcoNert), which can be used in passive or active (pumped) sampling modes [2] [3].
- **Instrument Configuration:** The analysis requires a Thermal Desorption unit coupled to a GC-triple quadrupole MS/MS system [2] [3].

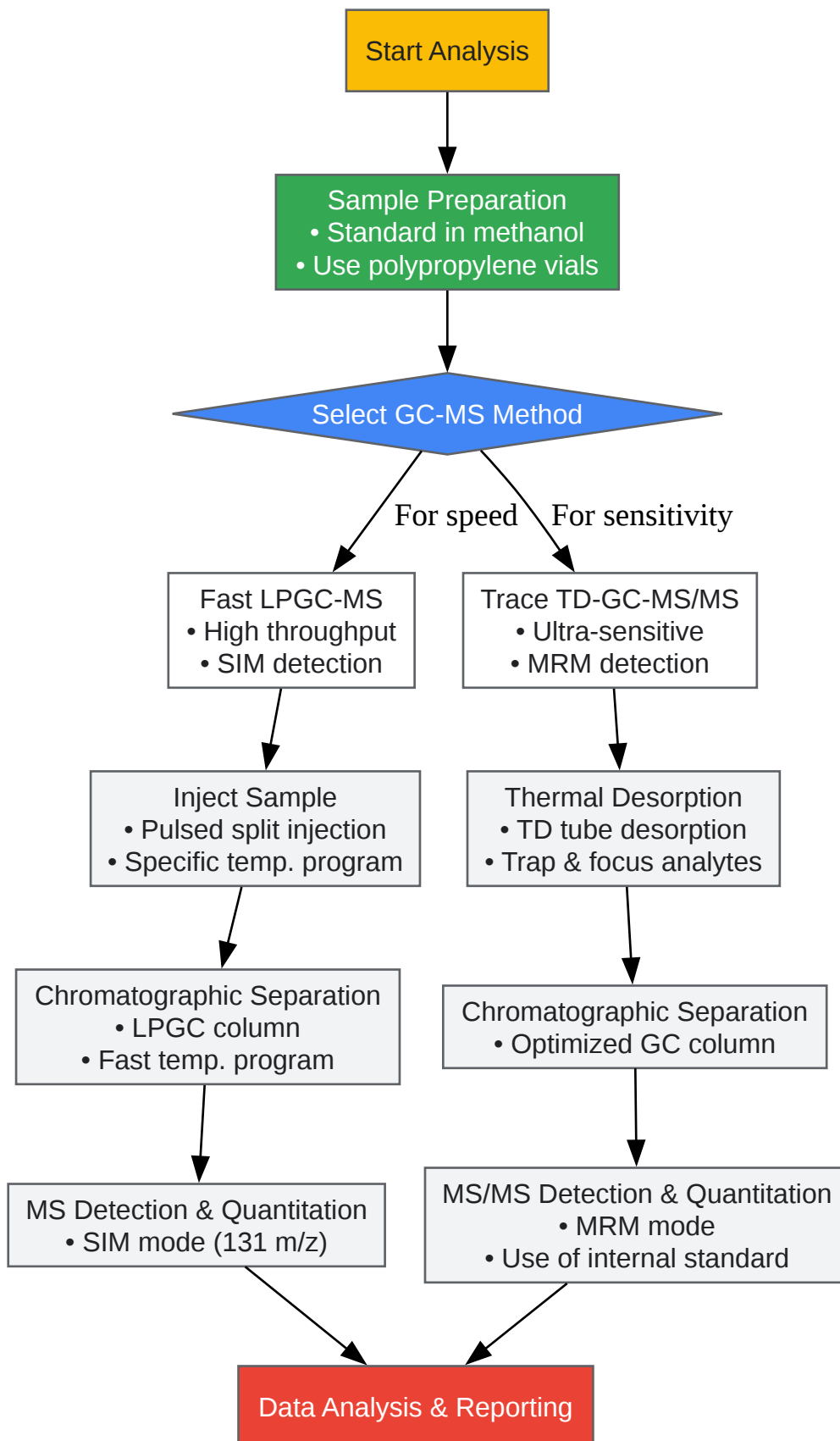
The table below outlines the core conditions for the TD-GC-MS/MS method:

Parameter	Configuration
TD Tube Sorbent	SilcoNert (CAMSCO or Markes International) [2]

Parameter	Configuration
TD Desorption	Using a TD autosampler [2] [3]
GC Column	Not explicitly specified in the provided results.
MS Analysis	Tandem Mass Spectrometry (GC-MS/MS) [2] [3]
Ionization Mode	Electron Ionization (EI) [2]
Acquisition Mode	Multiple Reaction Monitoring (MRM) [2] [3]
Key MRM Transition	A primary transition is monitored for 10:2 FTOH (specific precursor > product ion pair based on method optimization) [2] [3].
Internal Standard	10:2 FTOH [M+4] (dideutero- ¹³ C ₂) [2] [3]

Workflow for GC-MS Analysis of 10:2 FTOH

The following diagram illustrates the general logical workflow for the analysis, from sample preparation to data acquisition, incorporating elements from both described methods.



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Important Practical Considerations

- **Material Compatibility:** Always use polypropylene vials for standard preparation and storage. Other materials may adsorb FTOHs, leading to inaccurate results and loss of analyte [2] [1].
- **Method Selection Rationale:** The choice between the two primary methods depends on the application. Use the **LPGC-MS method** for high-throughput analysis of liquid samples where speed is critical. Use the **TD-GC-MS/MS method** when analyzing volatile FTOHs in air samples or when the highest level of sensitivity and selectivity is required for complex matrices [2] [3] [1].
- **Quality Control:** For robust trace analysis, incorporate a deuterated or ¹³C-labeled internal standard (e.g., 10:2 FTOH [M+4]) to correct for potential matrix effects and instrument variability [2] [3].

I hope these detailed application notes and protocols are helpful for your research. Should you require further clarification on any of the methodologies, please feel free to ask.

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